

Synthesis of Hydroxymethyl Acrylate via Baylis-Hillman Reaction: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hydroxymethyl acrylate*

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The Baylis-Hillman reaction is a powerful and atom-economical carbon-carbon bond-forming reaction that has garnered significant attention in organic synthesis. This guide provides a detailed technical overview of the synthesis of **hydroxymethyl acrylates**, valuable building blocks in medicinal chemistry and polymer science, through the Baylis-Hillman reaction between formaldehyde and various acrylate esters.

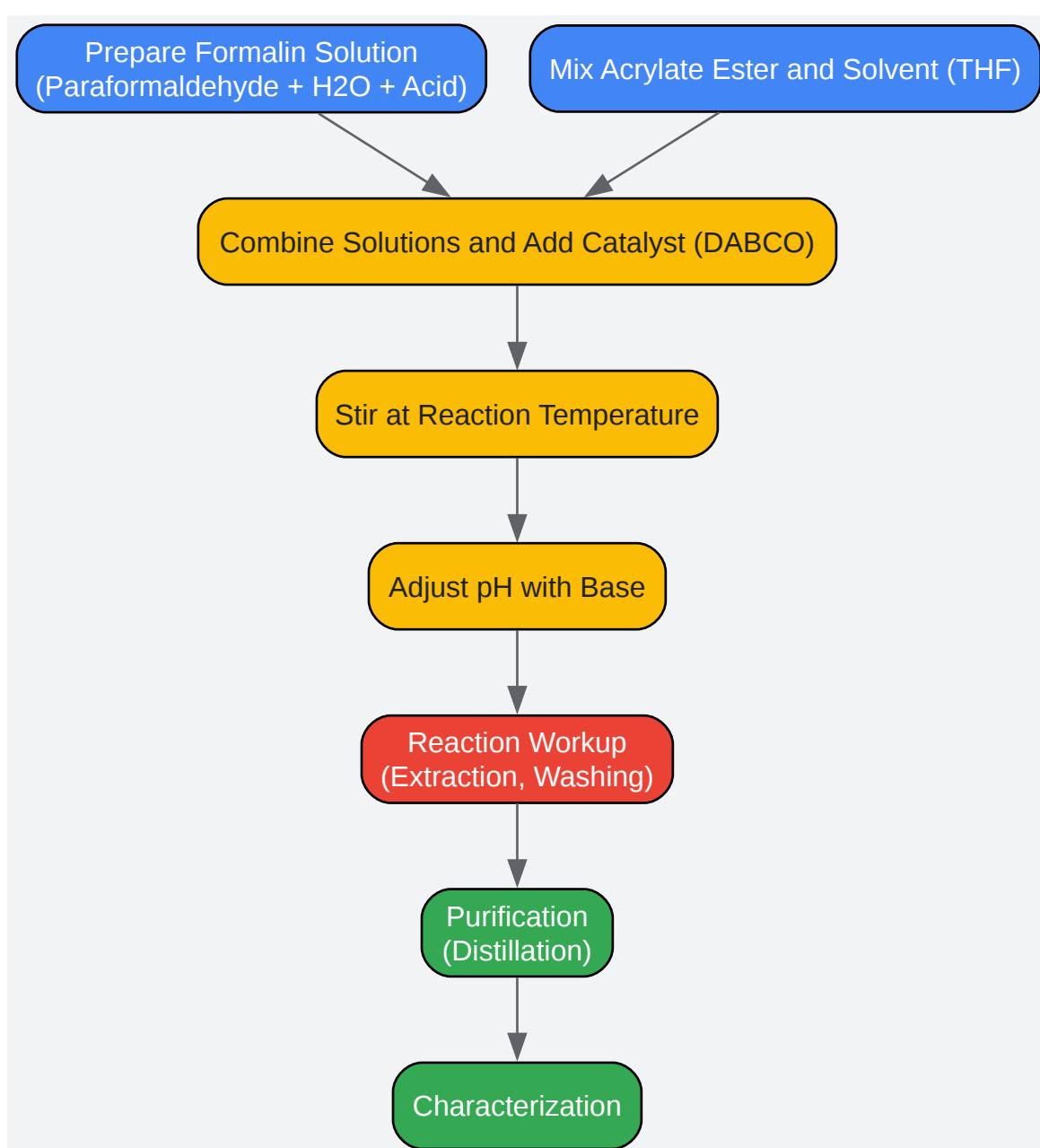
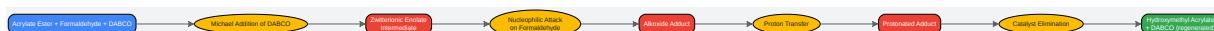
Introduction

The Morita-Baylis-Hillman (MBH) reaction involves the coupling of an activated alkene, typically an acrylate, acrylonitrile, or vinyl ketone, with an electrophile, such as an aldehyde, in the presence of a nucleophilic catalyst.^[1] The reaction forms a densely functionalized product, in this case, an α -methylene- β -hydroxy ester, known as a Baylis-Hillman adduct. The synthesis of **hydroxymethyl acrylates** specifically utilizes formaldehyde as the aldehyde component, leading to the introduction of a primary alcohol functionality. These **hydroxymethyl acrylate** derivatives are versatile intermediates in the synthesis of various pharmaceuticals and polymers.

Reaction Mechanism

The generally accepted mechanism for the DABCO-catalyzed Baylis-Hillman reaction between an acrylate ester and formaldehyde proceeds through several key steps. Initially, the tertiary amine catalyst, 1,4-diazabicyclo[2.2.2]octane (DABCO), acts as a nucleophile and adds to the

β -position of the acrylate ester in a Michael-type addition. This forms a zwitterionic enolate intermediate. This enolate then attacks the electrophilic carbonyl carbon of formaldehyde. A subsequent intramolecular proton transfer and elimination of the DABCO catalyst regenerates the catalyst and yields the final **hydroxymethyl acrylate** product.[2][3]



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References

- 1. Baylis–Hillman reaction - Wikipedia [en.wikipedia.org]
- 2. arkat-usa.org [arkat-usa.org]
- 3. Baylis-Hillman Reaction [organic-chemistry.org]
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